

# Proper Disposal of 5-Chlorosalicylaldehyde: A Safety and Operations Guide

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## Compound of Interest

Compound Name: 5-Chlorosalicylaldehyde

Cat. No.: B124248

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The proper disposal of **5-Chlorosalicylaldehyde** is critical for ensuring laboratory safety and environmental protection. This compound is classified as a hazardous substance due to its potential for causing skin, eye, and respiratory irritation, and its high toxicity to aquatic life.[1][2][3][4] Improper disposal can lead to significant environmental damage and regulatory non-compliance.

This guide provides a clear, step-by-step procedure for the safe handling and disposal of **5-Chlorosalicylaldehyde** waste, in line with established safety protocols.

## Hazard Profile and Regulatory Data

Before handling, it is essential to understand the hazards associated with **5-Chlorosalicylaldehyde**. This information dictates the required personal protective equipment (PPE) and handling procedures.

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][5]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life[1][3][5]

### Regulatory and Transport Information

Parameter	Value	Source
CAS Number	635-93-8	[1][2][3]
UN Number	3077	[1][2][5]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (5-Chlorosalicylaldehyde)	[1][2][5]
Transport Hazard Class	9 (Miscellaneous hazardous material)	[1][2][5]
Packing Group	III	[1][2][5]
Aquatic Toxicity (Fish)	LC50: 0.71 - 0.83 mg/L (Pimephales promelas, 96h)	[1]

## Step-by-Step Disposal Protocol

This protocol outlines the mandatory steps for collecting and disposing of **5-Chlorosalicylaldehyde** waste.

Step 1: Wear Appropriate Personal Protective Equipment (PPE) Before handling waste, ensure you are wearing the following:

- Gloves: Chemical-resistant gloves (e.g., nitrile). Inspect for tears or holes before use.[5]
- Eye Protection: Safety glasses with side-shields or chemical goggles.[5]
- Lab Coat: A standard lab coat or impervious clothing to protect from skin contact.[5]
- Respiratory Protection: If there is a risk of dust formation, use a NIOSH-approved respirator. [6]

Step 2: Waste Collection and Segregation

- Designated Container: Collect all solid **5-Chlorosalicylaldehyde** waste in a dedicated, chemically compatible container that can be tightly sealed.[2][5]
- Avoid Mixing: Do not mix **5-Chlorosalicylaldehyde** waste with other waste streams, especially non-halogenated solvents, to prevent complex and costly disposal procedures.[7]
- Labeling: Clearly label the waste container as "Hazardous Waste" and specify the contents: "**5-Chlorosalicylaldehyde** (Chlorinated Organic Solid, Aquatic Toxin)".

Step 3: Accidental Spill Cleanup

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.[5]
- Containment: Prevent the spilled material from entering drains or waterways.[1][5]
- Cleanup: Carefully sweep up the solid material, avoiding dust formation, and place it into the designated hazardous waste container.[2][5]

Step 4: Storage and Final Disposal

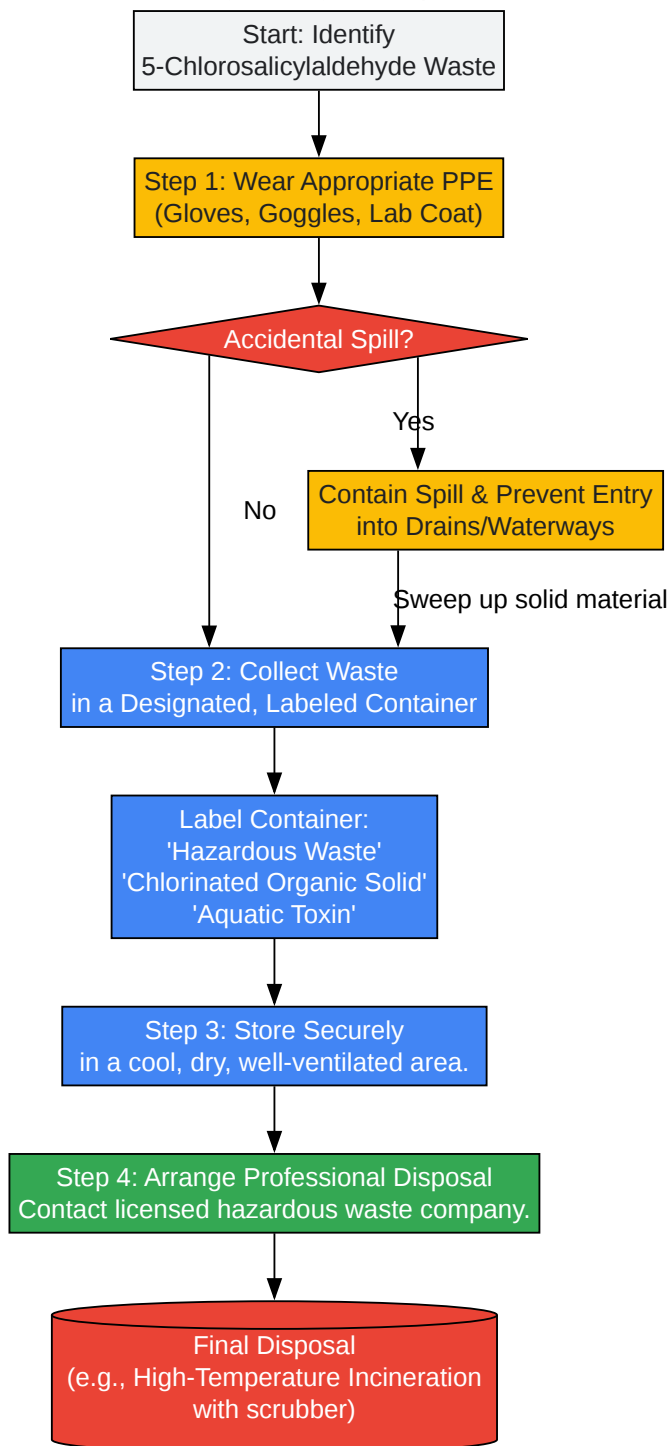
- Secure Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[2][4]

- Professional Disposal: The disposal of **5-Chlorosalicylaldehyde** is strictly regulated. Do not dispose of this chemical in the regular trash or pour it down the drain.<sup>[1]</sup> Arrange for collection by a licensed hazardous waste disposal company.<sup>[1][2][5]</sup>
- Method of Disposal: A common method for this type of waste is high-temperature incineration in a facility equipped with an afterburner and scrubber to handle the resulting hydrogen chloride gas.<sup>[5]</sup>
- Regulatory Compliance: Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.<sup>[2]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Chlorosalicylaldehyde**.

## 5-Chlorosalicylaldehyde Disposal Workflow

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